

Part 1: Chemical Identity & Molecular Weight Analysis

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Compound of Interest

Compound Name: *rac Naproxen-d3 Methyl Ester*

CAS No.: 1189511-76-9

Cat. No.: B563317

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The precise characterization of *rac*-Naproxen-d3 Methyl Ester is foundational for its use in quantitative mass spectrometry. Unlike the therapeutic drug Naproxen (which is the pure *S*-enantiomer), this reference material is often supplied as a racemic mixture (*rac*), containing equimolar amounts of (*R*) and (*S*) enantiomers.

Physicochemical Specifications

| Property | Specification |
|-------------------|--|
| Chemical Name | rac-6-Methoxy- -methyl- -2-naphthaleneacetic Acid Methyl Ester |
| CAS Number | 1189511-76-9 |
| Parent Compound | Naproxen Methyl Ester (CAS: 26159-35-3 for S-isomer) |
| Molecular Formula | |
| Isotopic Purity | 99% Deuterated forms () |
| Appearance | White to off-white solid |
| Solubility | Soluble in Methanol, Acetonitrile, DMSO, Chloroform |

Molecular Weight Calculation

In mass spectrometry, the distinction between Average Molecular Weight (used for gravimetric preparation) and Monoisotopic Mass (used for MS precursor ion selection) is critical.

- Average Molecular Weight (Gravimetric): Calculated using standard atomic weights (weighted average of natural isotopes).
- Monoisotopic Mass (Mass Spectrometry): Calculated using the mass of the most abundant isotopes (C, H, H, O).

“

Technical Insight: The

Da mass shift relative to the unlabeled ester (

Da) ensures sufficient resolution in low-resolution mass spectrometers (e.g., Triple Quadrupoles) to avoid "cross-talk" from the natural

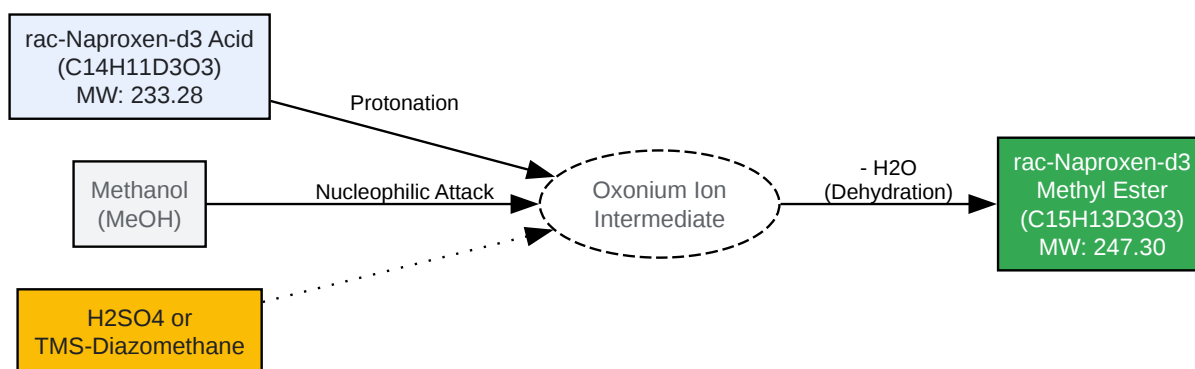
C isotopic envelope of the analyte.

Part 2: Synthesis & Structural Integrity

The synthesis of rac-Naproxen-d3 Methyl Ester typically follows a Fischer esterification pathway.[1][2] The choice of the racemic starting material is often cost-driven, as the chirality does not affect the ionization efficiency or retention time in achiral chromatographic methods.

Synthetic Pathway (Diagram)

The following diagram illustrates the conversion of rac-Naproxen-d3 acid to its methyl ester form.



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Figure 1: Fischer esterification pathway for the synthesis of rac-Naproxen-d3 Methyl Ester.

Isotopic Labeling Position

For CAS 1189511-76-9, the deuterium label is located on the

-methyl group (the methyl attached to the chiral center), not the methoxy group.

- Structure: 6-Methoxy-

-(

-methyl)-2-naphthaleneacetic acid methyl ester.[3][4][5]

- Stability: The

-methyl position is metabolically robust compared to the methoxy group (which is subject to O-demethylation). This makes it an excellent internal standard for quantifying the ester impurity without risk of label loss via metabolic exchange in biological matrices.

Part 3: Bioanalytical Applications (LC-MS/MS)

The primary application of rac-Naproxen-d3 Methyl Ester is as an Internal Standard (IS) for the quantification of Naproxen Methyl Ester (a known genotoxic impurity or prodrug intermediate) in pharmaceutical formulations or biological plasma.

Mass Spectrometry Optimization

Unlike Naproxen (free acid), which ionizes strongly in Negative Mode (ESI-), the Methyl Ester lacks an acidic proton. Therefore, Positive Mode (ESI+) or APCI is required.

- Ionization Source: Electrospray Ionization (ESI) - Positive Mode.

- Precursor Ion:

(Unlabeled) /

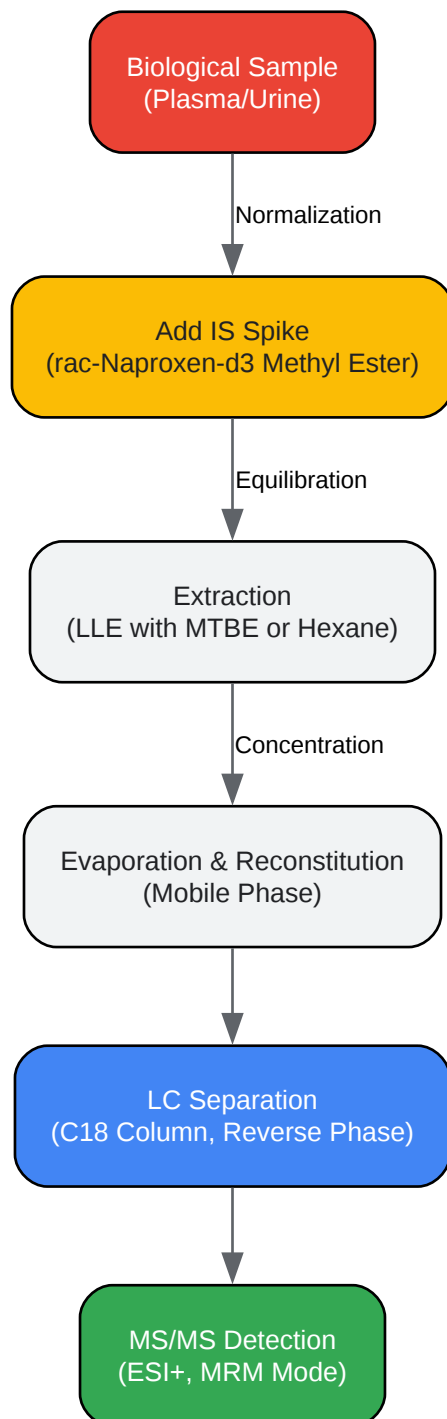
(Deuterated).

- Adducts: Ammonium adducts

are common if ammonium buffers are used.

Experimental Workflow

The following workflow ensures the integrity of the quantitation when using this IS.



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Figure 2: Bioanalytical workflow for impurity profiling using rac-Naproxen-d3 Methyl Ester.

Protocol: Standard Preparation

- Stock Solution: Dissolve 1.0 mg of rac-Naproxen-d3 Methyl Ester in 1.0 mL of Acetonitrile (Concentration: 1 mg/mL). Store at -20°C.
- Working Solution: Dilute stock to 1.0 g/mL in 50:50 Acetonitrile:Water.
- Spiking: Add 10 L of Working Solution to 100 L of sample matrix to achieve a final IS concentration of 100 ng/mL.

References

- Pharmaffiliates. (2024). **rac Naproxen-d3 Methyl Ester** - Product Specifications. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 59015013, rac-Naproxen-d3. Retrieved from [\[Link\]](#)[4]

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